

Toxicological Characterization of Trimethylcyclohexanol Derivatives: A Structural & Safety Analysis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *cis*-3,3,5-Trimethylcyclohexanol

CAS No.: 54352-39-5

Cat. No.: B1227284

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Executive Summary

This technical guide provides a comprehensive toxicological profile of 3,3,5-trimethylcyclohexanol (TMCH) and its structurally related derivatives (e.g., esters, ethers). Widely utilized in the fragrance and specialty chemical industries, these compounds exhibit a distinct safety profile characterized by low acute systemic toxicity but moderate local irritation potential.

Key Safety Verdict:

- **Systemic Toxicity:** Low.[1] NOAELs for repeated dose toxicity typically range between 150–300 mg/kg bw/day.
- **Genotoxicity:** Consistently negative in both bacterial (Ames) and mammalian (in vitro micronucleus) assays.
- **Local Effects:** Classified as Skin Irritant (Category 2) and Eye Irritant (Category 2A).

- **Metabolic Fate:** Rapidly absorbed and metabolized via Phase I oxidation (alcohol dehydrogenase) and Phase II conjugation (glucuronidation), facilitating efficient urinary excretion.

Chemical Identity & Physicochemical Baseline

Understanding the toxicity of TMCH derivatives requires a grounding in their physicochemical behavior. The core structure is a cyclohexane ring substituted with three methyl groups, creating steric bulk that influences metabolic access.

Table 1: Physicochemical Properties of Key TMCH Derivatives

Property	3,3,5-Trimethylcyclohexanol	3,3,5-Trimethylcyclohexyl Acetate
CAS Number	116-02-9	67859-96-5
Molecular Weight	142.24 g/mol	184.28 g/mol
Physical State	Solid/Liquid (Isomer dependent)	Liquid
Log Kow (Octanol/Water)	~2.6 – 3.2	~4.1
Vapor Pressure	~0.17 mmHg (25°C)	Moderate Volatility
Solubility	Low in water; Soluble in alcohols/oils	Lipophilic

Isomeric Considerations: TMCH exists as a mixture of cis and trans isomers. The cis isomer (axial hydroxyl) is often more sterically hindered, potentially slowing Phase I oxidation compared to the trans isomer.

Toxicokinetics and Metabolism (ADME)

Absorption & Distribution

Due to their lipophilic nature (LogP > 2.5) and low molecular weight, TMCH derivatives are rapidly absorbed via the gastrointestinal tract and skin. Following oral administration, peak plasma concentrations are typically reached within 1–2 hours. Distribution is generalized to

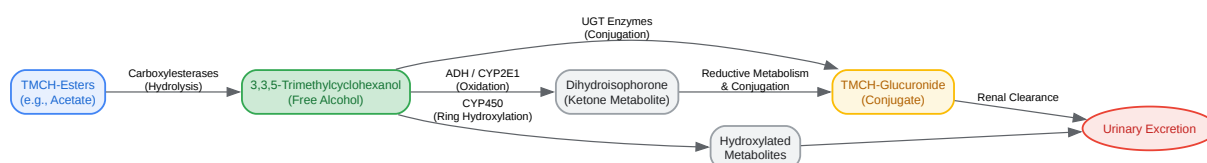
lipid-rich tissues but does not show significant bioaccumulation due to rapid metabolic clearance.

Metabolic Pathways

The metabolism of TMCH derivatives follows a classic xenobiotic clearance pathway.

- **Hydrolysis (for Esters):** Derivatives like TMCH-acetate are rapidly hydrolyzed by carboxylesterases in the plasma and liver to release the free alcohol (TMCH).
- **Phase I Oxidation:** The secondary alcohol group is oxidized by Alcohol Dehydrogenase (ADH) to the corresponding ketone (dihydroisophorone). Alternatively, Cytochrome P450 enzymes (CYP450) may hydroxylate the ring or methyl groups.
- **Phase II Conjugation:** The hydroxyl groups (parent or metabolite) undergo glucuronidation (via UGTs) or sulfation, rendering them water-soluble for excretion.

Visualization: Metabolic Fate of TMCH



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Caption: Predicted metabolic pathway of TMCH derivatives showing hydrolysis, Phase I oxidation/hydroxylation, and Phase II glucuronidation leading to excretion.

Toxicological Profile

Acute Toxicity

The acute toxicity hazard is low.^[1] Deaths in animal studies occur only at massive doses, typically associated with non-specific CNS depression (narcosis) common to volatile solvents.

Table 2: Acute Toxicity Data Summary

Endpoint	Species	Result (Value)	GHS Classification
Oral LD50	Rat	2,800 mg/kg	Not Classified / Cat 5
Dermal LD50	Rabbit	> 2,000 mg/kg	Not Classified
Inhalation LC50	Rat	~11.6 mg/L (4h)	Acute Tox. 4 (Inhalation)

Irritation and Sensitization

- Skin Irritation: 3,3,5-TMCH is a moderate skin irritant.[2] Prolonged occlusion can cause erythema and edema.
- Eye Irritation: Classified as a Category 2A irritant. Direct contact induces corneal opacity and iritis, which are generally reversible within 7-14 days.
- Sensitization: Extensive testing (e.g., Local Lymph Node Assay - LLNA, Human RIPT) on TMCH and its acetate derivative has demonstrated no skin sensitization potential.

Repeated Dose Toxicity (Sub-chronic)

In 28-day and 90-day oral toxicity studies (OECD 407/408), the primary target organ at high doses is the liver (adaptive hypertrophy) and kidney (in male rats, likely alpha-2u-globulin nephropathy, which is not relevant to humans).

- NOAEL (Rat, Oral): ~150 – 300 mg/kg bw/day.
- Critical Effects: Increased liver weight, hepatocellular hypertrophy (adaptive).

Genotoxicity

The genotoxic potential is negligible.

- Ames Test (OECD 471): Negative with/without S9 activation.
- In Vitro Micronucleus (OECD 487): Negative.

- Conclusion: TMCH derivatives are non-mutagenic and non-clastogenic.

Experimental Protocols

To ensure reproducibility and adherence to GLP standards, the following protocols are adapted for the specific physical properties of TMCH derivatives.

Protocol A: 28-Day Repeated Dose Oral Toxicity (Adapted OECD 407)

Objective: Determine the NOAEL and identify target organs. Rationale: Corn oil is selected as the vehicle due to the lipophilicity of TMCH.

- Test System: Wistar or Sprague-Dawley Rats (5/sex/group).
- Dose Selection:
 - Vehicle Control: Corn Oil (4 mL/kg).
 - Low Dose: 50 mg/kg (Expected No Effect).[\[3\]](#)
 - Mid Dose: 150 mg/kg.[\[3\]](#)
 - High Dose: 450 mg/kg (Expected MTD based on acute data).
- Administration: Oral gavage, daily for 28 days.
- Observations:
 - Daily clinical signs (focus on sedation/narcosis post-dosing).
 - Weekly body weight and food consumption.
 - Functional Observational Battery (FOB) in week 4.
- Pathology:
 - Gross necropsy.

- Histopathology: Focus on Liver (centrilobular hypertrophy) and Kidney (hyaline droplets).
- Self-Validation: The high dose must elicit some sign of toxicity (e.g., <10% BW loss or liver weight increase) to ensure the MTD was challenged.

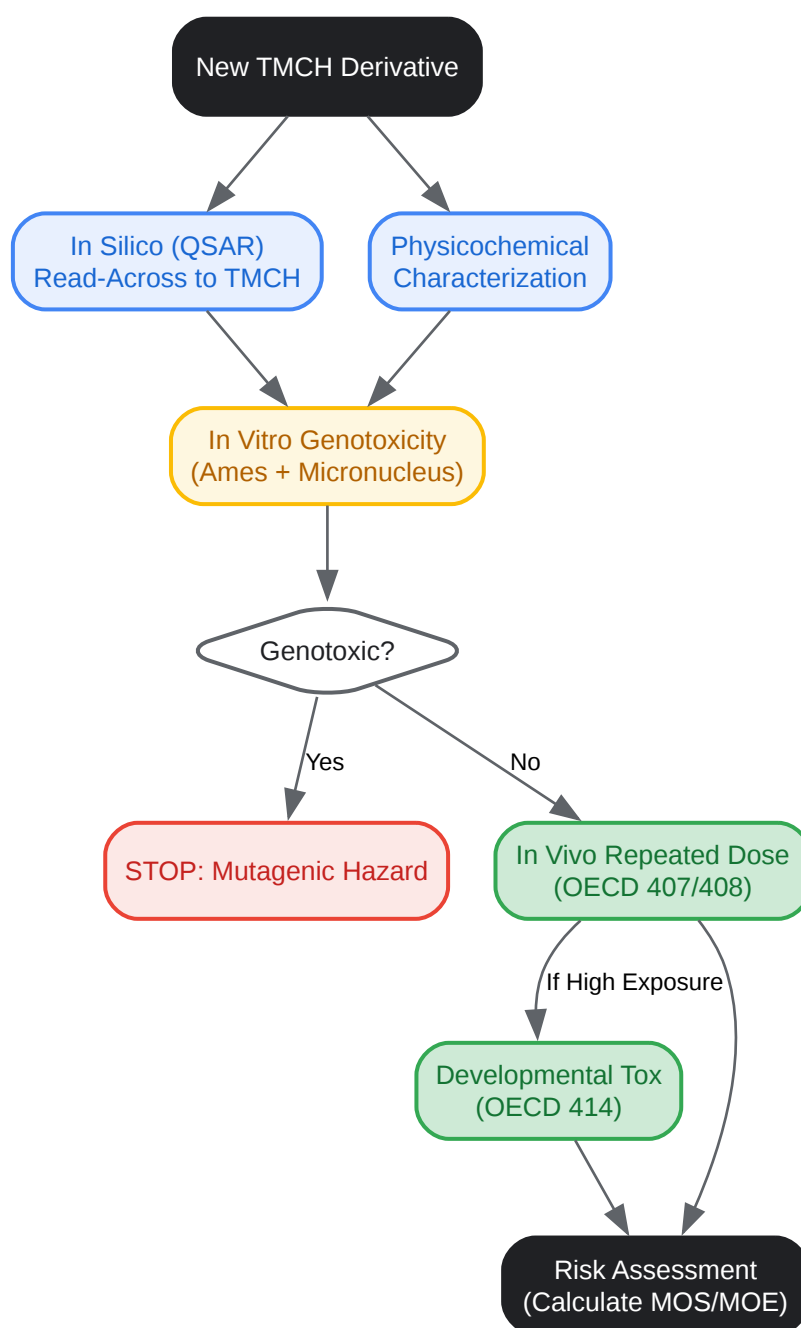
Protocol B: In Vitro Micronucleus Test (OECD 487)

Objective: Assess clastogenicity and aneugenicity.

- Cell Line: CHO (Chinese Hamster Ovary) or human lymphocytes.
- Treatment:
 - Short treatment (4h) +/- S9 metabolic activation.
 - Continuous treatment (24h) - S9.
- Concentration Range: Up to 10 mM or cytotoxicity limit (55% $\pm$ 5% cytotoxicity).
- Cytotoxicity Measure: Relative Population Doubling (RPD) or Replication Index (RI).
- Analysis: Score 2,000 binucleated cells per concentration for micronuclei (MN).
- Criteria for Positive: Statistically significant increase in MN frequency > historical negative control limits.

Integrated Testing Strategy (ITS)

For new derivatives, a tiered approach reduces animal usage while maximizing data quality.



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Caption: Tiered testing strategy for TMCH derivatives, prioritizing in silico/in vitro screening before in vivo confirmation.

Environmental Impact

While human toxicity is low, environmental stewardship is critical.

- Aquatic Toxicity: TMCH derivatives are often classified as Harmful to aquatic life with long-lasting effects (H412).[4][5]
- Biodegradability: Most simple esters and the parent alcohol are readily biodegradable (OECD 301 series), mitigating long-term persistence.
- Bioaccumulation: Despite $\text{LogP} > 3$, rapid metabolism prevents significant bioconcentration in aquatic species.

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- To cite this document: BenchChem. [Toxicological Characterization of Trimethylcyclohexanol Derivatives: A Structural & Safety Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1227284/docs#toxicological-characterization-of-trimethylcyclohexanol-derivatives-a-structural-safety-analysis\]](https://www.benchchem.com/product/b1227284/docs#toxicological-characterization-of-trimethylcyclohexanol-derivatives-a-structural-safety-analysis)

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